

Solubility Profile of Dinitrosopentamethylenetetramine in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Dinitrosopentamethylenetetramine

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This technical guide provides a comprehensive overview of the solubility of **dinitrosopentamethylenetetramine** (DPT), a compound of interest for various industrial applications. This document compiles available quantitative and qualitative solubility data, outlines a detailed experimental protocol for solubility determination, and presents a visual workflow of the experimental process.

Introduction to Dinitrosopentamethylenetetramine (DPT)

Dinitrosopentamethylenetetramine (CAS No: 101-25-7), commonly known as DPT, is a chemical compound primarily used as a blowing agent in the production of foamed plastics and rubber. Its controlled decomposition at elevated temperatures, which releases nitrogen gas, makes it suitable for creating cellular structures in polymers. Understanding its solubility in various organic solvents is crucial for its application in polymer processing, formulation development, and for ensuring safe handling and storage.

Solubility Data

The solubility of DPT in organic solvents ranges from readily soluble in polar aprotic solvents to slightly soluble or insoluble in nonpolar solvents. The available quantitative data is summarized

in Table 1. Qualitative solubility descriptions are also provided for a broader range of solvents.

Quantitative Solubility Data

The following table presents the known quantitative solubility of DPT in various organic solvents at 20°C.

Solvent	Chemical Formula	Solubility (g/100 mL) at 20°C
N,N-Dimethylformamide (DMF)	C ₃ H ₇ NO	14.7[1]
Acetone	C ₃ H ₆ O	1.7[1]
Methyl Ethyl Ketone (MEK)	C ₄ H ₈ O	1.6[1]
Ethanol	C ₂ H ₅ OH	0.3[1]

Note: The available quantitative data is limited to 20°C. Further experimental investigation is required to establish a comprehensive temperature-dependent solubility profile.

Qualitative Solubility

DPT's solubility in other organic solvents has been described qualitatively in the literature:

- Readily Soluble: Dimethyl sulfoxide (DMSO)[2][3]
- Somewhat Soluble: Pyridine, Acetonitrile[2][3][4]
- Slightly Soluble: Benzene, Ether, Methanol, Chloroform[2][3][4][5]
- Insoluble: Hydrocarbons, Esters[5]

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of DPT in an organic solvent using the isothermal equilibrium method followed by gravimetric analysis. This method is suitable for generating precise solubility data.

Materials and Equipment

- **Dinitrosopentamethylenetetramine** (DPT), analytical grade
- Selected organic solvent(s), HPLC grade
- Analytical balance (± 0.0001 g)
- Thermostatic shaker bath or incubator
- Calibrated thermometer or thermocouple
- Glass vials with airtight seals (e.g., screw caps with PTFE septa)
- Syringe filters (0.22 μm , solvent-compatible)
- Volumetric flasks and pipettes
- Drying oven
- Desiccator

Procedure

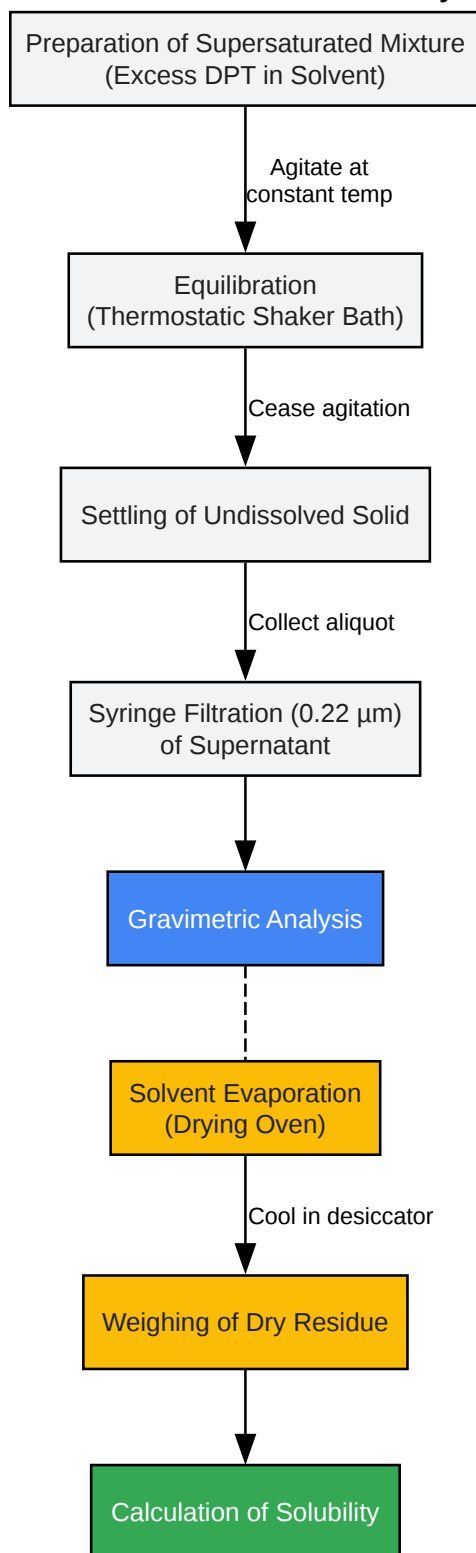
- Preparation of Saturated Solutions:
 - Add an excess amount of DPT to a series of glass vials.
 - Accurately pipette a known volume of the desired organic solvent into each vial.
 - Securely seal the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker bath set to the desired temperature (e.g., 20°C, 30°C, 40°C).
 - Agitate the vials for a sufficient period to ensure equilibrium is reached (typically 24-48 hours). A preliminary kinetics study can determine the optimal equilibration time.

- Sample Collection and Filtration:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for at least 4 hours to allow undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed (to the experimental temperature) syringe.
 - Immediately filter the solution through a 0.22 μm syringe filter into a pre-weighed, clean, and dry collection vial. This step is critical to remove any undissolved micro-particles.
- Gravimetric Analysis:
 - Accurately weigh the vial containing the filtered saturated solution.
 - Place the vial in a drying oven at a temperature sufficient to evaporate the solvent without causing decomposition of DPT (e.g., 50-60°C). The oven should be well-ventilated.
 - Once the solvent has completely evaporated, transfer the vial to a desiccator to cool to room temperature.
 - Weigh the vial containing the dry DPT residue.
 - Repeat the drying and weighing process until a constant weight is achieved.
- Calculation of Solubility:
 - Calculate the mass of the dissolved DPT by subtracting the initial weight of the empty vial from the final constant weight of the vial with the residue.
 - Calculate the mass of the solvent by subtracting the mass of the dissolved DPT from the total mass of the saturated solution.
 - Express the solubility in grams of DPT per 100 mL of solvent, using the known density of the solvent at the experimental temperature to convert the mass of the solvent to volume.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental protocol for determining the solubility of DPT.

Experimental Workflow for DPT Solubility Determination



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Caption: Workflow for determining DPT solubility.

Conclusion

This technical guide provides a summary of the current knowledge on the solubility of **dinitrosopentamethylenetetramine** in various organic solvents. While some quantitative data is available, there is a clear need for more extensive studies to determine temperature-dependent solubility profiles, which would be highly valuable for optimizing industrial processes involving DPT. The provided experimental protocol offers a robust framework for conducting such investigations.

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